Technical Support Center: Managing Electromagnetic Interference (EMI) with Deltasol Controllers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Deltasol*
CAS No.:	*3800-86-0*
Cat. No.:	*B1594966*

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Welcome to the technical support center for managing electromagnetic interference (EMI) with your **Deltasol** controller. This resource is designed for researchers, scientists, and drug development professionals who rely on precise temperature control and data logging for their experiments. Here, you will find troubleshooting guides and frequently asked questions (FAQs) to help you identify, mitigate, and resolve issues caused by EMI in a laboratory environment.

Frequently Asked Questions (FAQs)

Q1: What is Electromagnetic Interference (EMI) and why should I be concerned about it in my lab?

A1: Electromagnetic Interference (EMI) is a disturbance generated by an external source that affects an electrical circuit.[1] In a laboratory setting, numerous devices such as motors, pumps, high-frequency instruments, and even fluorescent lighting can generate EMI.[2][3][4] For researchers using **Deltasol** controllers, this interference can manifest as erratic temperature readings, unstable controller behavior, or corrupted data logs, potentially compromising the validity of your experimental results. The user manuals for **Deltasol**

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controllers specifically caution that strong electromagnetic fields can impair their function.[2][5][6][7][8]

Q2: My **Deltasol** controller is showing fluctuating or incorrect temperature readings from my Pt1000 sensors. Could this be an EMI issue?

A2: Yes, fluctuating or erroneous sensor readings are a common symptom of EMI. The low-voltage signals from temperature sensors are particularly susceptible to interference. Before assuming sensor failure, it is crucial to investigate potential EMI sources. The **Deltasol** controller manuals suggest that sensor faults, which can be caused by EMI, may be indicated by a flashing warning symbol on the display.[9][10]

Q3: How can I determine if the issues with my **Deltasol** controller are caused by EMI or a hardware malfunction?

A3: A systematic troubleshooting approach is necessary. Start by observing when the issues occur. Do they coincide with the operation of other laboratory equipment? You can perform a simple test by turning off nearby equipment and observing if the controller's behavior stabilizes. If the problem persists, it may be a hardware issue. However, if the problem is resolved, EMI is the likely culprit. A more detailed troubleshooting workflow is provided in the "Troubleshooting Guides" section below.

Q4: What are some immediate steps I can take to reduce EMI around my **Deltasol** controller and sensors?

A4: Several immediate actions can help mitigate EMI:

- Physical Separation: Increase the distance between your **Deltasol** controller and its sensor cables from potential EMI sources.
- Cable Routing: As recommended in the **Deltasol** manuals, ensure that sensor cables are routed separately from mains power cables.[2][5][6][7] Avoid running them parallel to high-voltage lines.
- Use Shielded Cables: If not already in use, switch to shielded sensor cables to protect the signal from external electromagnetic fields.[6]

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- Proper Grounding: Ensure your controller and associated equipment are properly grounded according to the manufacturer's instructions.[6][11]

Troubleshooting Guides

Guide 1: Diagnosing and Resolving Erratic Sensor Readings

This guide will walk you through the process of troubleshooting inconsistent or inaccurate readings from sensors connected to your **Deltasol** controller.

Symptoms:

- The temperature display on the controller fluctuates rapidly and illogically.
- The controller reports sensor-related error codes (e.g., "- 88.8" or "888.8" as mentioned in some manuals for line breaks or short circuits, which can be induced by EMI).[7][9]
- Data logs show noisy or unreliable temperature data.

Troubleshooting Steps:

- Isolate the System: Temporarily power down all non-essential laboratory equipment in the vicinity of your experimental setup. Observe the **Deltasol** controller's display for any changes in the sensor readings. If the readings stabilize, proceed to the next step. If not, check the sensor wiring for loose connections or physical damage.
- Identify the EMI Source: Power on the laboratory equipment one by one. Monitor the controller's display after each device is activated. If the erratic readings return after a specific piece of equipment is turned on, you have likely identified the source of the EMI.
- Mitigation Strategies:
  - Relocate: Move the EMI-generating equipment further away from your **Deltasol** controller and sensor cables.
  - Shielding: If relocation is not possible, consider using shielding materials. Shielded cables for your sensors are a primary line of defense.[6] In severe cases, metallic enclosures

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around sensitive equipment can block external electromagnetic fields.[6]

- Filtering: Install EMI filters on the power lines of the offending equipment. Ferrite beads or common-mode chokes can be clipped onto sensor and power cables to suppress high-frequency noise.[6]
- Grounding: Verify that both the **Deltasol** controller and the EMI source are properly grounded. Improper grounding can create ground loops, which can amplify interference.[6]

Experimental Protocol: Quantifying the Impact of EMI on Sensor Stability

Objective: To systematically identify the source of EMI and quantify its effect on the stability of temperature readings from a **Deltasol** controller.

Methodology:

- Establish a Baseline:
  - Set up your experiment with the **Deltasol** controller and sensors in a "quiet" electromagnetic environment. This can be achieved by turning off all non-essential equipment in the lab.
  - Record temperature data from the sensors for a period of 30 minutes. This will serve as your baseline for stable operation.
  - Calculate the standard deviation of the temperature readings during this baseline period.
- Introduce Potential EMI Sources:
  - Individually power on each piece of equipment that is suspected of generating EMI.
  - For each piece of equipment, record temperature data from the **Deltasol** controller for 30 minutes.
  - Calculate the standard deviation of the temperature readings for each test condition.
- Data Analysis:

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- Compare the standard deviation of the temperature readings for each test condition to the baseline.
- A significant increase in the standard deviation when a particular piece of equipment is active indicates that it is a source of EMI.

- Mitigation and Verification:
  - Apply one or more mitigation techniques as described in "Guide 1".
  - Repeat the data logging process with the mitigation in place and the EMI source active.
  - A reduction in the standard deviation towards the baseline value will confirm the effectiveness of the mitigation strategy.

Data Presentation

Table 1: Common Laboratory EMI Sources and Their Potential Impact on **Deltasol** Controllers

EMI Source	Potential Impact on Deltasol Controller	Mitigation Priority
Centrifuges, Stirrers, Pumps (with electric motors)	Erratic sensor readings, controller resets.[2]	High
Switching Power Supplies (for various lab equipment)	High-frequency noise on sensor lines, data corruption.[12]	High
Fluorescent Lighting	60/50 Hz hum superimposed on sensor signals.[3]	Medium
Radio Frequency (RF) Generating Equipment (e.g., wireless communication devices, certain analytical instruments)	Unpredictable controller behavior, communication errors.[13]	High
Computers and Digital Electronics	Digital noise coupling into sensor lines.[2]	Medium

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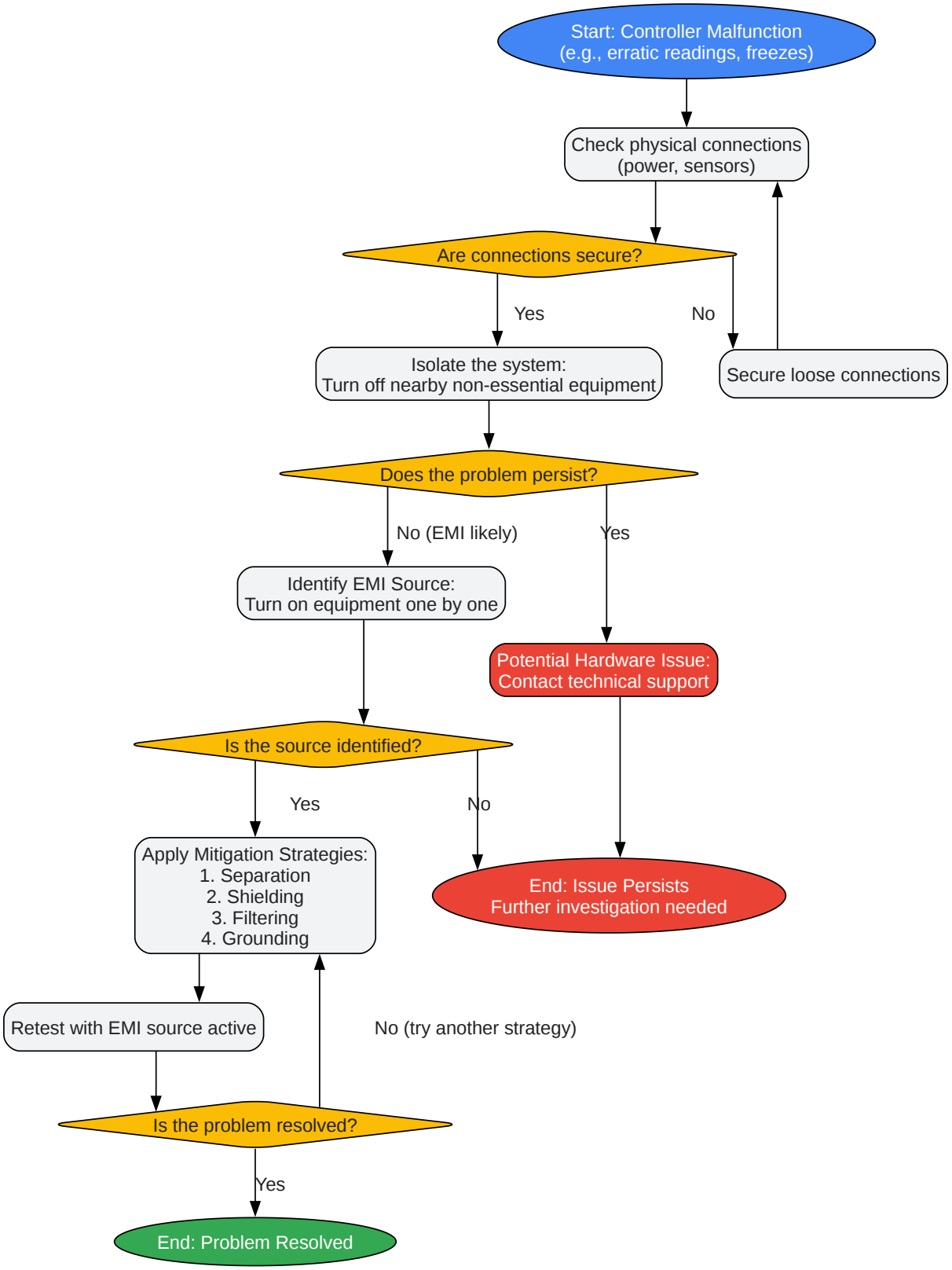
Table 2: EMI Mitigation Techniques and Their Applications

Technique	Description	Best For
Shielding	Using conductive enclosures or cable shields to block electromagnetic fields.	Protecting sensitive sensor signals from radiated EMI.[6]
Grounding	Providing a low-impedance path for noise to dissipate to the earth.	Preventing ground loops and reducing common-mode noise.[6]
Filtering	Using components like ferrite beads or power line filters to suppress high-frequency noise.	Reducing conducted EMI on power and signal lines.[6]
Separation	Physically distancing the controller and sensor cables from EMI sources.	A simple and effective first step for reducing the impact of strong EMI fields.

Mandatory Visualization

Below is a logical workflow to guide you through the process of troubleshooting potential EMI issues with your **Deltasol** controller.

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- To cite this document: BenchChem. [Technical Support Center: Managing Electromagnetic Interference (EMI) with Deltasol Controllers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594966/docs#technical-support-center-managing-electromagnetic-interference-emi-with-deltasol-controllers]

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